# Application Note: Comprehensive Characterization of 3-(4-Bromophenyl)-1-methylpyrrolidine

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-(4-Bromophenyl)-1-methylpyrrolidine* |
| *CAS No.:* | *1088410-99-4* |
| *Cat. No.:* | *B1373959* |

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## Introduction

**3-(4-Bromophenyl)-1-methylpyrrolidine** is a synthetic organic compound with potential applications in medicinal chemistry and drug discovery. Its structure, featuring a substituted aromatic ring and a pyrrolidine moiety, makes it a valuable intermediate for the synthesis of more complex molecules. Accurate and comprehensive characterization of this compound is crucial to ensure its identity, purity, and suitability for downstream applications. This application note provides a detailed guide to the analytical methods for the thorough characterization of **3-(4-Bromophenyl)-1-methylpyrrolidine**, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), and Elemental Analysis. The protocols and discussions herein are designed to provide both procedural steps and the underlying scientific rationale, ensuring robust and reliable analytical outcomes.

## Chemical and Physical Properties

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| Property | Value | Source |
|---|---|---|
| Chemical Formula | $C_{11}H_{14}BrN$ | [1] |
| Molecular Weight | 240.14 g/mol | [1] |
| CAS Number | 1088410-99-4 | [1] |
| Appearance | Off-white to yellow solid | Typical for this class of compounds |
| Boiling Point | 283.8°C at 760 mmHg | [2] |

# Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an essential technique for the structural elucidation of organic molecules. Both $^{1}H$ and $^{13}C$ NMR are vital for confirming the identity and purity of **3-(4-Bromophenyl)-1-methylpyrrolidine**.

## $^{1}H$ NMR Spectroscopy

Principle: $^{1}H$ NMR spectroscopy provides information about the number of different types of protons, their chemical environment, and their connectivity within the molecule.

Protocol:

- Sample Preparation:
  - Accurately weigh 5-10 mg of **3-(4-Bromophenyl)-1-methylpyrrolidine**.[3][4]
  - Dissolve the sample in approximately 0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.[5][6]
  - Ensure the sample is fully dissolved. If any particulate matter is present, filter the solution through a small plug of glass wool in a Pasteur pipette into a clean, dry 5 mm NMR tube.
- Instrument Parameters (400 MHz Spectrometer):
  - Pulse Program: Standard single pulse (zg30)

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- Number of Scans: 16
- Relaxation Delay: 1.0 s
- Acquisition Time: 4.0 s
- Spectral Width: 16 ppm
- Temperature: 298 K

Expected $^1$H NMR Data:

| Chemical Shift (δ, ppm) | Multiplicity | Integration | Assignment |
|---|---|---|---|
| 7.40 | Doublet | 2H | Ar-H (ortho to Br) |
| 7.15 | Doublet | 2H | Ar-H (meta to Br) |
| 3.28 - 3.38 | Multiplet | 1H | Pyrrolidine-CH |
| 2.94 - 3.00 | Multiplet | 1H | Pyrrolidine-$CH_2$ |
| 2.72 - 2.80 | Multiplet | 1H | Pyrrolidine-$CH_2$ |
| 2.61 - 2.69 | Multiplet | 1H | Pyrrolidine-$CH_2$ |
| 2.29 - 2.50 | Multiplet | 5H | Pyrrolidine-$CH_2$ and N-$CH_3$ |
| 1.71 - 1.88 | Multiplet | 1H | Pyrrolidine-$CH_2$ |

Note: The provided chemical shifts are based on existing data and may vary slightly depending on the specific experimental conditions.[7]

Expertise & Experience: The choice of $CDCl_3$ as the solvent is due to its excellent solubilizing properties for a wide range of organic compounds and its relatively simple residual solvent peak. The multiplet nature of the pyrrolidine protons is expected due to complex spin-spin coupling.[8] The aromatic protons appear as two distinct doublets, characteristic of a 1,4-disubstituted benzene ring.

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## $^{13}$C NMR Spectroscopy

Principle: $^{13}$C NMR spectroscopy provides information about the different carbon environments in the molecule. Proton-decoupled $^{13}$C NMR is typically used to simplify the spectrum to single peaks for each unique carbon atom.

Protocol:

- Sample Preparation:
  - Accurately weigh 20-50 mg of **3-(4-Bromophenyl)-1-methylpyrrolidine**.[9]
  - Dissolve the sample in approximately 0.7 mL of $CDCl_3$ with TMS.
  - Filter if necessary and transfer to a 5 mm NMR tube.
- Instrument Parameters (100 MHz Spectrometer):
  - Pulse Program: Standard proton-decoupled pulse program (zgpg30)
  - Number of Scans: 1024
  - Relaxation Delay: 2.0 s
  - Spectral Width: 240 ppm
  - Temperature: 298 K

Expected $^{13}$C NMR Data:

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| Chemical Shift (δ, ppm) | Assignment |
|---|---|
| ~142 | Ar-C (quaternary, attached to pyrrolidine) |
| ~132 | Ar-CH (meta to Br) |
| ~129 | Ar-CH (ortho to Br) |
| ~120 | Ar-C (quaternary, attached to Br) |
| ~60 | Pyrrolidine-$CH_2$ (adjacent to N) |
| ~55 | Pyrrolidine-$CH_2$ (adjacent to N) |
| ~42 | N-$CH_3$ |
| ~38 | Pyrrolidine-CH |
| ~33 | Pyrrolidine-$CH_2$ |

Note: These are predicted chemical shifts based on the structure and typical values for similar functional groups. The actual spectrum should be carefully analyzed and compared to predicted values.[10][11]

Expertise & Experience: Due to the low natural abundance of $^{13}C$, a higher sample concentration and more scans are required compared to $^{1}H$ NMR.[12] The chemical shifts are influenced by the electronegativity of neighboring atoms and the aromatic ring currents. The presence of the bromine atom will have a notable effect on the chemical shift of the carbon to which it is attached.

NMR Workflow Diagram:

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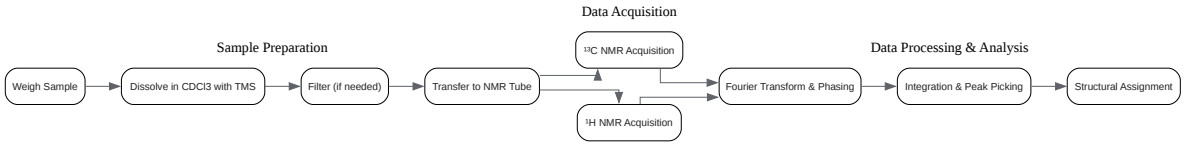


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Caption: General workflow for NMR analysis.

# Mass Spectrometry (MS)

Principle: Mass spectrometry is used to determine the molecular weight of the compound and can provide structural information through analysis of fragmentation patterns.

Protocol (GC-MS with Electron Ionization):

- Sample Preparation:
  - Prepare a dilute solution of the sample (approximately 10 µg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.[13]
  - Ensure the sample is free of non-volatile impurities.
- GC Parameters:
  - Column: DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
  - Inlet Temperature: 250 °C
  - Oven Program: Start at 100 °C, hold for 1 min, ramp to 280 °C at 15 °C/min, hold for 5 min.
  - Carrier Gas: Helium at a constant flow of 1.0 mL/min.

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- Injection Volume: 1 µL (splitless).

- MS Parameters (Electron Ionization - EI):
  - Ion Source Temperature: 230 °C
  - Electron Energy: 70 eV
  - Mass Range: m/z 40-400

Expected MS Data:

| m/z | Interpretation |
|---|---|
| 239/241 | Molecular ion peak $[M]^+$, showing the characteristic isotopic pattern for one bromine atom. |
| 183/185 | Fragment corresponding to the bromobenzoyl cation, a common fragment for such structures.[14] |
| 155/157 | Loss of CO from the bromobenzoyl cation.[14] |

Note: The presence of bromine isotopes ($^{79}Br$ and $^{81}Br$) in a ~1:1 ratio will result in ion peaks separated by 2 m/z units with nearly equal intensity for all bromine-containing fragments.[15][16]

Expertise & Experience: Gas Chromatography is a suitable introduction method for this compound due to its volatility. Electron Ionization at 70 eV is a standard method that provides reproducible fragmentation patterns, which are useful for structural confirmation and library matching.[17] The fragmentation of aromatic compounds containing bromine often involves cleavage of the C-Br bond and rearrangements within the aromatic ring.[18]

# High-Performance Liquid Chromatography (HPLC)

Principle: HPLC is used to determine the purity of the compound and to quantify any impurities. A reverse-phase method is generally suitable for this type of moderately polar aromatic

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compound.[19][20]

Protocol (Reverse-Phase HPLC):

- Sample Preparation:
  - Prepare a stock solution of the sample in acetonitrile at a concentration of 1 mg/mL.
  - Dilute the stock solution to a working concentration of approximately 100 µg/mL with the mobile phase.
- HPLC Parameters:
  - Column: C18, 4.6 x 150 mm, 5 µm particle size.
  - Mobile Phase: Isocratic elution with 65% Acetonitrile and 35% Water (with 0.1% formic acid).
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - Detection: UV at 254 nm.
  - Injection Volume: 10 µL.

Method Validation: The HPLC method should be validated according to ICH guidelines to ensure its suitability for its intended purpose.[1][21][22][23][24] Key validation parameters include:

- Specificity: The ability to assess the analyte in the presence of impurities.
- Linearity: A linear relationship between concentration and detector response.
- Accuracy: The closeness of the measured value to the true value.
- Precision: The degree of scatter between a series of measurements.

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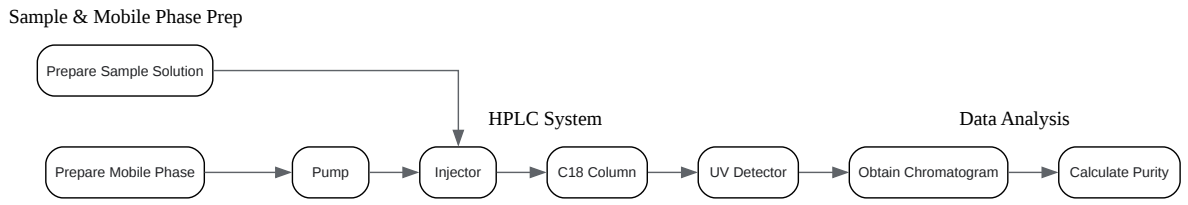
- Limit of Detection (LOD) and Limit of Quantitation (LOQ): The lowest concentration of analyte that can be reliably detected and quantified.

Expertise & Experience: A C18 column is a good starting point for method development for aromatic compounds.[25] The mobile phase composition can be adjusted to optimize the retention time and resolution. The addition of formic acid helps to improve peak shape by protonating any residual silanols on the stationary phase and ensuring the amine is protonated. UV detection at 254 nm is appropriate due to the presence of the aromatic ring.

HPLC Analysis Workflow:

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Caption: Workflow for HPLC purity analysis.

# Elemental Analysis

Principle: Elemental analysis determines the mass percentages of carbon, hydrogen, and nitrogen in a pure sample. This is a fundamental technique for confirming the empirical and molecular formula of a synthesized compound.[26][27]

Protocol (CHNS/O Analyzer):

- Sample Preparation:
  - Ensure the sample is homogenous and thoroughly dried to remove any residual solvent.

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- Accurately weigh 1-3 mg of the sample into a tin capsule using a microbalance.[7]

- Instrument Parameters:
  - The sample is combusted in a furnace at high temperature (typically ~900-1000 °C) in a stream of oxygen.[28][29]
  - The resulting gases ($CO_2$, $H_2O$, $N_2$) are separated by a gas chromatography column and quantified using a thermal conductivity detector.

Expected Results for $C_{11}H_{14}BrN$:

| Element | Theoretical % |
|---|---|
| Carbon (C) | 54.99 |
| Hydrogen (H) | 5.87 |
| Nitrogen (N) | 5.83 |

Expertise & Experience: The experimentally determined percentages should be within ±0.4% of the theoretical values for the sample to be considered pure.[26] It is crucial to use a high-purity, homogenous sample for accurate results. This technique is highly sensitive to impurities, making it an excellent method for purity verification.

# Conclusion

The analytical methods described in this application note provide a comprehensive framework for the characterization of **3-(4-Bromophenyl)-1-methylpyrrolidine**. The combination of NMR spectroscopy for structural elucidation, mass spectrometry for molecular weight confirmation, HPLC for purity assessment, and elemental analysis for empirical formula verification establishes a robust quality control process. Adherence to these protocols will ensure the generation of reliable and accurate data, which is essential for the use of this compound in research and development.

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